

Application Notes: Preparation of UniPR500 Stock Solution in DMSO

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Compound of Interest

Compound Name: UniPR500

Cat. No.: B15578260

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Introduction

UniPR500 is a selective, small-molecule antagonist of the Ephrin (Eph) receptor family, specifically targeting the EphA5-ephrin-A5 interaction.[1][2] Eph receptors and their ephrin ligands are key regulators of bidirectional signaling pathways that control a wide array of physiological processes, including cell-cell communication essential for glucose homeostasis. [1][2] In pancreatic β -cells, EphA forward signaling acts as an inhibitor of insulin release, whereas ephrin-A reverse signaling stimulates it.[1] **UniPR500**, by acting as a protein-protein interaction (PPI) inhibitor, blocks both forward and reverse signaling, leading to an enhancement of Glucose-Stimulated Insulin Secretion (GSIS).[1][3] These characteristics make **UniPR500** a valuable tool for research in diabetes and metabolic diseases.[2]

This document provides a detailed protocol for the preparation, storage, and handling of **UniPR500** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

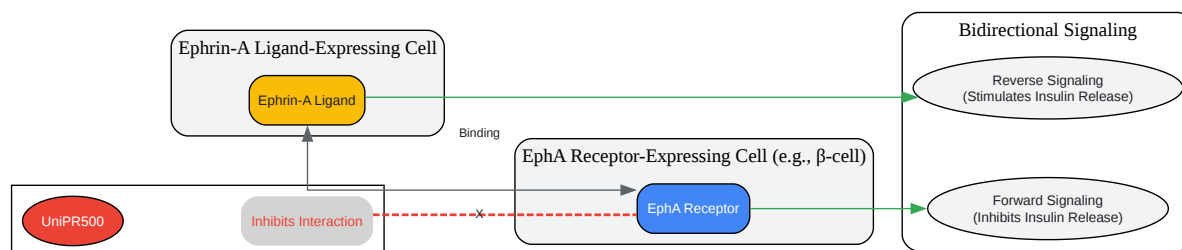
Data Presentation

A summary of the key quantitative data for **UniPR500** is provided below.

Property	Value	Reference
IUPAC Name	(S)-3-((R)-4-((5R,8R,9S,10S,13R,14S,17R)-3-(Hydroxyimino)-10,13-dimethylhexadecahydro-1H-cyclopenta[a]phenanthren-17-yl)pentanamido)-4-(1H-indol-3-yl)butanoic acid	[1]
Molecular Formula	C ₃₆ H ₅₁ N ₃ O ₄	[1]
Molecular Weight	589.82 g/mol	[1]
CAS Number	2085767-98-0	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]

Signaling Pathway

The diagram below illustrates the mechanism of action for **UniPR500** within the Eph/ephrin signaling pathway in pancreatic β -cells.



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Caption: **UniPR500** inhibits the EphA-ephrin-A interaction, blocking bidirectional signaling.

Experimental Protocols

Materials and Equipment

- **UniPR500** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials with screw caps
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM UniPR500 Stock Solution

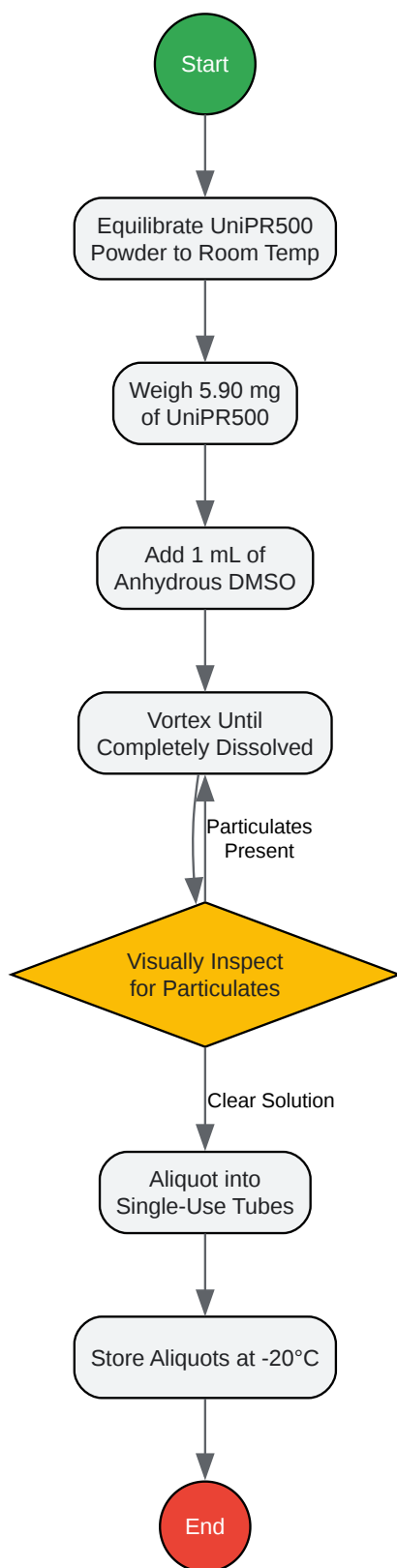
This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different concentrations or volumes.

- Pre-use Preparation: Before opening the vial, allow the **UniPR500** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Accurately weigh out 5.90 mg of **UniPR500** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 589.82 \text{ g/mol} = 5.8982 \text{ mg} \approx 5.90 \text{ mg}$
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the **UniPR500** powder.

- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (to 37°C) and sonication can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20-100 µL) in sterile microcentrifuge tubes.
- **Labeling:** Clearly label all aliquots with the compound name (**UniPR500**), concentration (10 mM in DMSO), and the date of preparation.

Experimental Workflow

The following diagram outlines the key steps for preparing the **UniPR500** stock solution.



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Caption: Workflow for preparing a 10 mM **UniPR500** stock solution in DMSO.

Storage and Stability

Proper storage is critical to maintain the activity of **UniPR500**.

- **Solid Compound:** Store the solid powder in a tightly sealed container, protected from light, in a dry environment. For short-term storage (days to weeks), 0-4°C is suitable.[4] For long-term storage (months to years), -20°C is recommended.[4] The shelf life is greater than 3 years if stored correctly.[4]
- **Stock Solution:** Store the DMSO stock solution aliquots tightly sealed and protected from light at -20°C for long-term storage (months).[4] For short-term storage (days to weeks), 0-4°C can be used.[4] It is generally recommended that stock solutions are usable for up to one month when stored at -20°C. To minimize degradation, avoid repeated freeze-thaw cycles.

Safety Precautions

- **UniPR500** is a bioactive molecule. Handle with care, using appropriate PPE.
- DMSO is a powerful solvent that can penetrate the skin and may carry dissolved substances with it. Always wear gloves and work in a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for both **UniPR500** and DMSO for complete safety and handling information.

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